Using 7-Chloro-4-fluoro-1-indanone in pharmaceutical intermediate synthesis

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Compound of Interest

Compound Name:	*7-Chloro-4-fluoro-1-indanone*
CAS No.:	*881190-28-9*
Cat. No.:	*B1396103*

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An In-depth Technical Guide to **7-Chloro-4-fluoro-1-indanone**: Application and Protocols in Pharmaceutical Intermediate Synthesis

Authored by a Senior Application Scientist

This document serves as a comprehensive guide for researchers, scientists, and professionals in drug development on the strategic use of **7-Chloro-4-fluoro-1-indanone** as a versatile intermediate in pharmaceutical synthesis. By leveraging its unique structural and electronic properties, this building block offers a robust starting point for the creation of complex molecular architectures with significant therapeutic potential.

Introduction: The Strategic Importance of Halogenated Indanones

The 1-indanone scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic pharmaceuticals.[1][2][3][4] The introduction of halogen atoms, such as chlorine and fluorine, onto this framework profoundly influences the molecule's physicochemical properties. Specifically, the presence of fluorine can enhance

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metabolic stability, binding affinity, and membrane permeability, while the chlorine atom provides an additional site for synthetic modification or can modulate electronic properties.

7-Chloro-4-fluoro-1-indanone (CAS No: 881190-28-9) is a particularly valuable intermediate.[5][6][7][8] Its defined regiochemistry allows for precise control over subsequent synthetic transformations, making it an ideal precursor for developing novel therapeutic agents across various domains, including oncology, inflammation, and neurodegenerative diseases.[2][3][4] This guide provides detailed protocols and expert insights into harnessing the synthetic potential of this key intermediate.

Physicochemical Properties and Handling

A thorough understanding of the physical and chemical properties of a starting material is fundamental to successful and safe experimentation.

Property	Value	Source(s)
CAS Number	881190-28-9	[5][6][7][8]
Molecular Formula	C_9H_4ClFO	[5]
Molecular Weight	182.58 g/mol	[5]
Purity	Typically ≥97%	[5][8]
Appearance	(Not specified, typically off-white to yellow solid)	General chemical catalogs
Storage	Sealed in a dry, room temperature environment.	[5]

Safety & Handling: **7-Chloro-4-fluoro-1-indanone**, like many halogenated aromatic ketones, requires careful handling to ensure laboratory safety.

- General Precautions: Handle in a well-ventilated area, preferably a fume hood.[9][10][11] Avoid breathing dust, fumes, or vapors.[9]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles or a face shield, and a lab coat.[9][10][11]

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- Irritation Potential: This class of chemical is often considered an irritant, causing skin and serious eye irritation.[9][10] In case of contact, rinse the affected area thoroughly with water.[9][11]

- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[9][11]

Synthetic Utility and Core Applications

The reactivity of **7-Chloro-4-fluoro-1-indanone** is centered around three key areas: the carbonyl group (ketone), the acidic α-protons at the C-2 position, and the aromatic ring. This polyfunctionality allows for a diverse range of transformations.

Caption: Synthetic pathways from **7-Chloro-4-fluoro-1-indanone**.

Indanone derivatives are precursors to a wide range of biologically active compounds.[2][3] Research on similar scaffolds has shown their potential as:

- Anticancer Agents: By serving as a core for molecules that induce apoptosis or inhibit key signaling pathways in cancer cells.[12][13]

- Anti-inflammatory Drugs: The indanone nucleus is a component of several non-steroidal anti-inflammatory drugs (NSAIDs).[12]

- Neurodegenerative Disease Therapeutics: Certain indanone derivatives have been investigated as inhibitors of enzymes like acetylcholinesterase, relevant in Alzheimer's disease treatment.[4][13]

Experimental Protocols

The following protocols are representative methodologies illustrating how **7-Chloro-4-fluoro-1-indanone** can be utilized in a research setting. These are foundational procedures that can be adapted and optimized for specific synthetic targets.

Protocol 1: Reduction of the Ketone to Synthesize 7-Chloro-4-fluoro-1-indanol

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Principle: This protocol details the selective reduction of the ketone functionality to a secondary alcohol using a mild reducing agent, sodium borohydride ($NaBH_4$). This transformation is a common first step to introduce a new chiral center and a hydroxyl group for further functionalization.

Materials and Reagents:

- **7-Chloro-4-fluoro-1-indanone**
- Methanol (MeOH), anhydrous
- Sodium borohydride ($NaBH_4$)
- Deionized water (H_2O)
- 1M Hydrochloric acid (HCl)
- Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, TLC plates

Procedure:

- Dissolution: In a 100 mL round-bottom flask, dissolve 1.0 g of **7-Chloro-4-fluoro-1-indanone** in 20 mL of anhydrous methanol. Stir the solution at room temperature until the solid is fully dissolved.
- Cooling: Place the flask in an ice bath and cool the solution to 0-5 °C.
- Reduction: While stirring, slowly add 1.2 equivalents of sodium borohydride in small portions over 15-20 minutes. Causality Note: Slow, portion-wise addition is crucial to control the exothermic reaction and prevent excessive hydrogen gas evolution.
- Reaction Monitoring: Allow the reaction to stir at 0-5 °C for 1 hour. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.

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- Quenching: Slowly and carefully add 10 mL of deionized water to quench the excess $NaBH_4$. Once gas evolution ceases, add 1M HCl dropwise to neutralize the solution to pH ~7.
- Extraction: Remove the methanol under reduced pressure. Extract the aqueous residue with ethyl acetate (3 x 20 mL).
- Washing & Drying: Combine the organic layers and wash with brine (1 x 15 mL). Dry the organic phase over anhydrous sodium sulfate.
- Purification: Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude 7-Chloro-4-fluoro-1-indanol. The product can be further purified by column chromatography on silica gel if necessary.

Protocol 2: α-Alkylation via Aldol Condensation

Principle: This protocol describes the base-catalyzed condensation of the indanone with an aromatic aldehyde at the C-2 position. This reaction leverages the acidity of the α-protons to form a new carbon-carbon bond, creating a 2-benzylidene-1-indanone derivative, a scaffold known for its biological activities.[12]

Materials and Reagents:

- **7-Chloro-4-fluoro-1-indanone**
- Aromatic aldehyde (e.g., Benzaldehyde)
- Ethanol (EtOH)
- Potassium hydroxide (KOH) or Sodium hydroxide (NaOH)
- Deionized water, ice
- Standard laboratory glassware

Procedure:

- Reagent Preparation: Prepare a solution of **7-Chloro-4-fluoro-1-indanone** (1.0 eq) and the chosen aromatic aldehyde (1.1 eq) in ethanol in a round-bottom flask.

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- Base Addition: In a separate beaker, dissolve KOH or NaOH (1.5 eq) in a minimal amount of water and cool the solution.
- Condensation: Cool the ethanolic solution of the indanone and aldehyde in an ice bath. Slowly add the cold aqueous base solution dropwise with vigorous stirring. A color change and/or precipitation of the product is typically observed.
- Reaction: Allow the mixture to stir at room temperature for 2-4 hours, monitoring by TLC.
- Isolation: Once the reaction is complete, pour the mixture into a beaker of crushed ice and water. If a solid precipitate forms, collect it by vacuum filtration. If not, acidify the mixture carefully with dilute HCl to induce precipitation.
- Washing: Wash the collected solid thoroughly with cold water until the filtrate is neutral.
- Purification: The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol) to yield the pure 2-arylmethylidene derivative.

Caption: Workflow for the reduction of **7-Chloro-4-fluoro-1-indanone**.

Conclusion

7-Chloro-4-fluoro-1-indanone is a high-value, strategically functionalized intermediate for pharmaceutical synthesis. Its distinct substitution pattern provides a reliable platform for constructing diverse and complex molecular libraries. The protocols outlined in this guide demonstrate fundamental transformations that unlock the synthetic potential of this scaffold. By applying these methods and principles, researchers can effectively utilize **7-Chloro-4-fluoro-1-indanone** to accelerate the discovery and development of next-generation therapeutic agents.

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